

An In-depth Technical Guide to 4-tert-Butyl-2-nitrophenol

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Compound of Interest

Compound Name: **4-tert-Butyl-2-nitrophenol**

Cat. No.: **B1265401**

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This technical guide provides a comprehensive overview of **4-tert-Butyl-2-nitrophenol**, including its chemical identity, physical and chemical properties, synthesis protocols, and applications. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

Chemical Identity

The International Union of Pure and Applied Chemistry (IUPAC) name for this compound is **4-tert-butyl-2-nitrophenol**^[1]. It is a derivative of phenol with a tert-butyl group and a nitro group as substituents on the aromatic ring.

Synonyms:^[1]

- 2-Nitro-4-tert-butylphenol
- Phenol, 4-(1,1-dimethylethyl)-2-nitro-
- 4-(1,1-DIMETHYLETHYL)-2-NITROPHENOL
- 4-(tert-Butyl)-2-nitrophenol
- o-nitro-p-t-butyl-phenol
- 2-nitro-4-t-butyl phenol

Physicochemical Properties

The following table summarizes the key quantitative data for **4-tert-Butyl-2-nitrophenol**.

Property	Value	Source(s)
Molecular Formula	C ₁₀ H ₁₃ NO ₃	[1][2]
Molecular Weight	195.22 g/mol	[2][3]
CAS Number	3279-07-0	[1][2]
EC Number	221-914-8	[1][3]
Melting Point	27-29 °C	[2][3]
Boiling Point	97 °C at 1 mmHg	[2][3]
Density	1.12 g/mL at 25 °C	[2][3]
Flash Point	113 °C (closed cup)	[3]
Appearance	Yellow to green crystal or oily liquid	[4]

Experimental Protocols

Synthesis of 2-nitro-4-t-butyl phenol[5]

This protocol describes the nitration of 4-tert-butylphenol to yield **4-tert-Butyl-2-nitrophenol**.

Materials:

- 4-t-butyl phenol (30 g, 0.2 mole)
- Ethyl acetate (200 mL)
- Nitric acid (13 mL)
- Water (13 mL)
- Sodium nitrite (catalytic amount)

- 1N Hydrochloric acid (excess)
- Magnesium sulfate ($MgSO_4$)

Equipment:

- 600-mL round-bottomed flask
- Mechanical stirrer

Procedure:

- Dissolve 30 g (0.2 mole) of commercially available 4-t-butyl phenol in 200 mL of ethyl acetate in a 600-mL round-bottomed flask equipped with a mechanical stirrer.
- Cool the mixture to 0°C.
- Add a mixture of 13 mL of nitric acid in 13 mL of water dropwise over 10 minutes.
- Add a catalytic amount of sodium nitrite to the reaction mixture.
- After 45 minutes, wash the reaction with an excess of 1N HCl.
- Separate the organic layer and dry it over $MgSO_4$.
- Remove the solvent by evaporation to yield 37 g of 2-nitro-4-t-butyl phenol.

Applications

4-tert-Butyl-2-nitrophenol serves as a versatile chemical intermediate in various industrial and research applications.^[6] Its primary uses include:

- Antioxidant and Light Stabilizer: It is utilized for its properties as an antioxidant and a light stabilizer.^[7]
- Chemical Synthesis: Due to its functional groups, it is a valuable starting material or intermediate in organic synthesis.^[6] It can undergo transformations such as the reduction of

the nitro group to an amine, derivatization of the hydroxyl group, and electrophilic aromatic substitution.[6]

- Biocide Precursor: It is a key precursor in the synthesis of certain biocides, for instance, (2-hydroxy-3-nitro-5-tert-butylbenzyl)trimethylammonium iodide.[4]

Visualizations

The following diagram illustrates the nomenclature breakdown of **4-tert-Butyl-2-nitrophenol**.

Logical Relationship of 4-tert-Butyl-2-nitrophenol Nomenclature

[Click to download full resolution via product page](#)*Nomenclature of **4-tert-Butyl-2-nitrophenol***

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